

2-Ethoxyphenol: A Technical Guide to its Environmental Fate and Degradation

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Compound of Interest

Compound Name: 2-Ethoxyphenol

Cat. No.: B1204887

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Introduction

2-Ethoxyphenol (CAS 94-71-3), also known as Guaethol, is an aromatic ether used in the synthesis of various organic compounds, including pharmaceuticals and fragrances[1][2]. As with any chemical intended for broader applications, a thorough understanding of its environmental fate and degradation is crucial for a comprehensive risk assessment. This technical guide provides an in-depth overview of the current knowledge on the environmental persistence, degradation pathways, and potential for bioaccumulation of **2-ethoxyphenol**.

Physicochemical Properties

The environmental distribution and behavior of a chemical are largely governed by its physicochemical properties. Key properties of **2-ethoxyphenol** are summarized in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ O ₂	[3]
Molecular Weight	138.16 g/mol	[3]
Melting Point	20-25 °C	[4]
Boiling Point	216-217 °C	
Vapor Pressure	0.026 mm Hg at 25 °C	
Water Solubility	9199 mg/L (estimated)	
Log Octanol-Water Partition Coefficient (Log Kow)	1.68	

Environmental Fate and Degradation

The environmental fate of **2-ethoxyphenol** is determined by a combination of biotic and abiotic degradation processes, as well as its potential for mobility and accumulation in various environmental compartments.

Biodegradation

2-Ethoxyphenol is considered to be readily biodegradable. This assertion is supported by predictive models such as the EPI (Estimation Programs Interface) Suite™, which indicates a high probability of rapid aerobic biodegradation.

Predicted Biodegradation Half-Life:

While specific experimental half-life data for **2-ethoxyphenol** in various environmental compartments are not readily available in the peer-reviewed literature, validated quantitative structure-activity relationship (QSAR) models provide valuable estimates.

Environmental Compartment	Predicted Half-Life	Model
Aerobic Biodegradation (Ultimate Survey Model)	Weeks	EPI Suite™ (BIOWIN3)
Aerobic Biodegradation (Primary Survey Model)	Days	EPI Suite™ (BIOWIN4)

Proposed Biodegradation Pathway:

The biodegradation of phenolic compounds is well-documented, often involving hydroxylation of the aromatic ring followed by ring cleavage. For **2-ethoxyphenol**, a plausible degradation pathway, initiated by O-dealkylation, is catalyzed by cytochrome P-450 monooxygenases found in various soil and aquatic microorganisms, such as *Rhodococcus rhodochrous*. This is followed by ortho- or meta-cleavage of the resulting catechol.

The proposed pathway involves the following key steps:

- O-de-ethylation: The ethyl group is removed from the ether linkage to form catechol.
- Ring Cleavage: The catechol ring is cleaved by dioxygenase enzymes, either via an ortho-cleavage pathway (using catechol 1,2-dioxygenase) or a meta-cleavage pathway (using catechol 2,3-dioxygenase).
- Further Degradation: The resulting aliphatic acids are further metabolized and ultimately enter the tricarboxylic acid (TCA) cycle, leading to mineralization (conversion to CO₂ and H₂O).



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Proposed aerobic biodegradation pathway of **2-ethoxyphenol**.

Abiotic Degradation

Photodegradation:

In the atmosphere, **2-ethoxyphenol** is expected to be degraded by reaction with photochemically-produced hydroxyl radicals. The estimated atmospheric half-life for this reaction is approximately 3.65 hours, indicating that it is not persistent in the air. Direct photolysis in water is not expected to be a significant degradation pathway as it does not contain chromophores that absorb light at wavelengths above 290 nm.

Hydrolysis:

2-Ethoxyphenol lacks functional groups that are susceptible to hydrolysis under typical environmental pH conditions (pH 4-9). Therefore, hydrolysis is not considered a significant environmental fate process.

Soil Mobility

The mobility of a chemical in soil is influenced by its tendency to adsorb to soil particles. This is quantified by the soil organic carbon-water partition coefficient (Koc). A low Koc value suggests high mobility, while a high value indicates a tendency to remain bound to soil.

Predicted Soil Adsorption Coefficient (Koc):

Parameter	Predicted Value	Method
Koc	119.4 L/kg	EPI Suite™ (KOCWIN - Kow method)
Log Koc	2.077	EPI Suite™ (KOCWIN - Kow method)

Based on this predicted Koc value, **2-ethoxyphenol** is expected to have moderate to high mobility in soil.

Bioaccumulation

Bioaccumulation refers to the accumulation of a chemical in an organism from all sources of exposure (e.g., water, food). The bioconcentration factor (BCF) is a key parameter used to assess this potential, representing the accumulation from water alone.

Predicted Bioconcentration Factor (BCF):

Parameter	Predicted Value	Method
BCF	7.33 L/kg	EPI Suite™ (BCFBAF)
Log BCF	0.865	EPI Suite™ (BCFBAF)

A BCF value of less than 1000 suggests that **2-ethoxyphenol** has a low potential for bioaccumulation in aquatic organisms.

Experimental Protocols

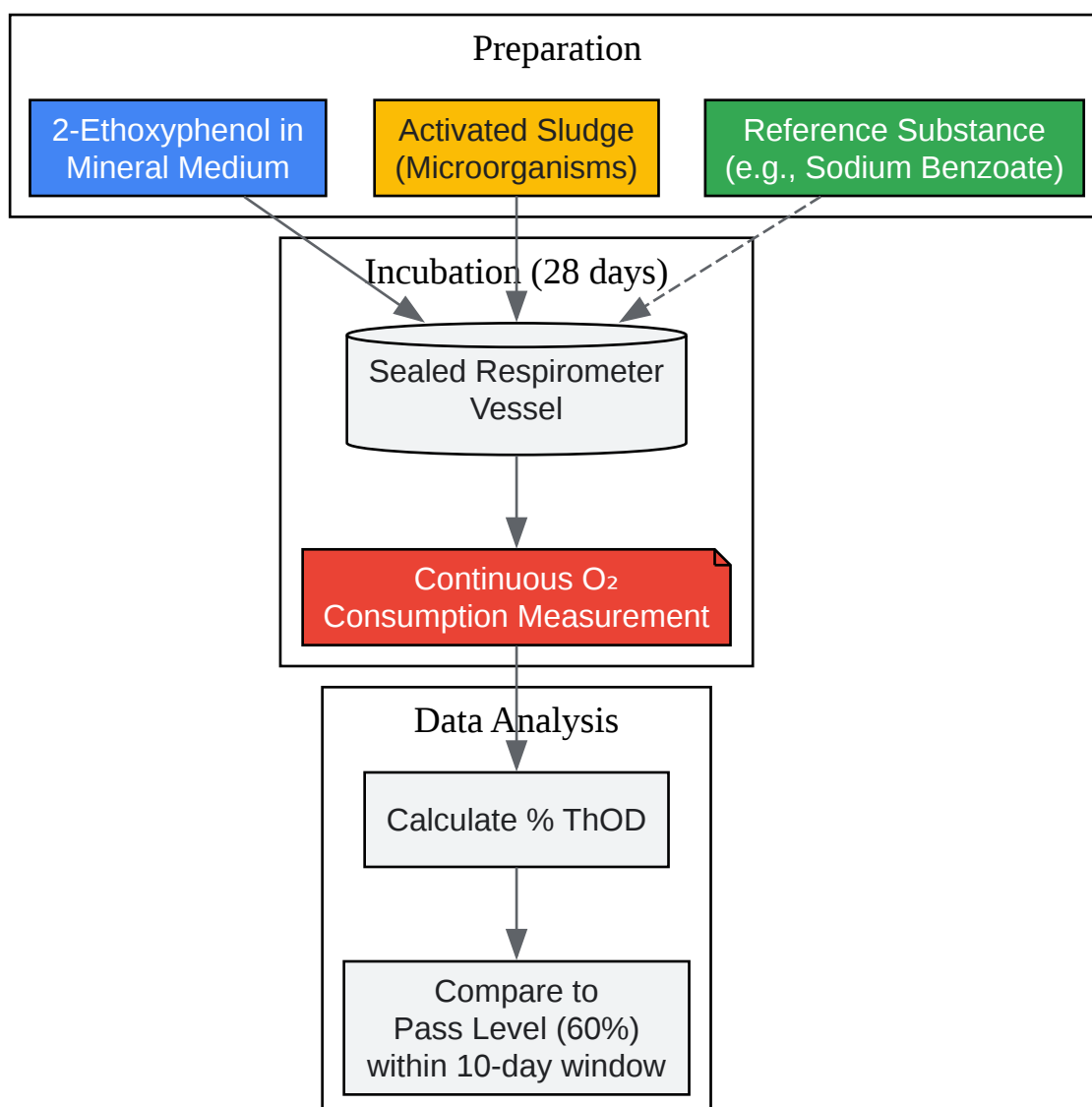
Standardized test methods, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are used to experimentally determine the environmental fate of chemicals. The following sections outline the principles of key OECD guidelines relevant to the assessment of **2-ethoxyphenol**.

Ready Biodegradability (OECD 301)

The OECD 301 series of tests are used to assess the ready biodegradability of chemicals in an aerobic aqueous medium. A common method is the Manometric Respirometry Test (OECD 301F).

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms from a wastewater treatment plant and incubated under aerobic conditions in the dark or diffuse light. The consumption of oxygen is measured over a 28-day period.

Pass Criteria: A substance is considered readily biodegradable if the percentage of its theoretical oxygen demand (ThOD) reaches at least 60% within a 10-day window during the 28-day test period.



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Workflow for OECD 301F Ready Biodegradability Test.

Soil Adsorption/Desorption (OECD 106)

The batch equilibrium method (OECD 106) is used to determine the adsorption and desorption of a substance in soil.

Principle: A solution of the test substance is equilibrated with a soil sample of known organic carbon content. The concentration of the substance in the aqueous phase is measured after a

defined period, and the amount adsorbed to the soil is calculated by difference. This allows for the determination of the adsorption coefficient (K_d) and, subsequently, the K_{oc} .

Bioaccumulation in Fish (OECD 305)

This guideline describes procedures for determining the bioconcentration and bioaccumulation of a chemical in fish.

Principle: Fish are exposed to the test substance in water (for BCF) or through their diet for a specified uptake phase (typically 28 days), followed by a depuration phase in a clean environment. The concentration of the substance in the fish tissue is measured at various time points during both phases to calculate the BCF.

Conclusion

Based on available data, primarily from validated predictive models, **2-ethoxyphenol** is expected to exhibit a favorable environmental profile. It is predicted to be readily biodegradable in aquatic and soil environments and is not expected to persist in the atmosphere.

Furthermore, its potential for bioaccumulation in aquatic organisms is predicted to be low. Its moderate to high mobility in soil suggests that it has the potential to leach into groundwater, although its rapid biodegradation would likely mitigate this risk. While these predictions provide a strong indication of the environmental behavior of **2-ethoxyphenol**, experimental verification of these endpoints through studies following standardized OECD guidelines would provide definitive data for a comprehensive environmental risk assessment.

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